

alpha-Calacorene stability during storage

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: alpha-Calacorene

CAS No.: 21391-99-1

Cat. No.: S595768

Get Quote

Alpha-Calacorene: Core Chemical Data

Property	Value / Description
Chemical Name	(1S)-4,7-dimethyl-1-(propan-2-yl)-1,2-dihydronaphthalene [1] [2]
CAS Registry Number	21391-99-1 [3] [2]
Molecular Formula	C ₁₅ H ₂₀ [3] [1] [2]
Molecular Weight	200.32 g/mol [3] [1]
Chemical Structure	A sesquiterpene hydrocarbon with a dihydronaphthalene core [1].
Odor	Woody [3].
Reported Stability Notes	Susceptible to oxidation (can form alcohols, ketones, carboxylic acids) and can undergo electrophilic substitution on its aromatic ring [1].

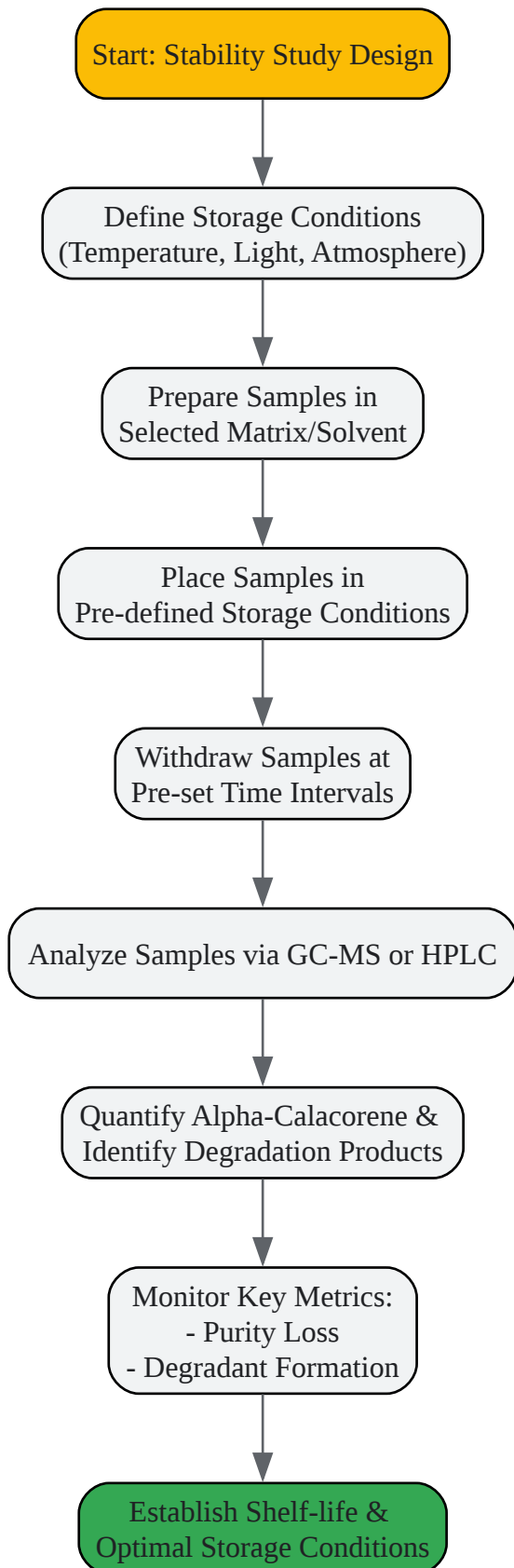
Inferred Stability Considerations & Best Practices

Based on its chemical properties and general principles of handling organic compounds, you can advise researchers to focus on the following factors to ensure stability:

- **Protection from Air and Oxidants:** As a sesquiterpene hydrocarbon, **alpha-Calacorene** is susceptible to oxidation over time [1]. It should be stored under an inert atmosphere (e.g., nitrogen or argon) and sealed tightly to minimize exposure to oxygen.
- **Temperature Control:** Although specific data is lacking for **alpha-Calacorene**, research on other terpenes and complex natural products strongly indicates that **lower storage temperatures significantly slow degradation reactions** [4] [5]. For long-term storage, freezing at -20°C or lower is recommended.
- **Light Exposure:** The compound should be protected from light, as its structure can be susceptible to light-induced reactions. Storing it in amber glass vials or dark containers is a standard precaution.
- **Solvent and Matrix:** The stability of a compound can be greatly influenced by the solvent it is dissolved in. Consider the compatibility of the storage solvent with **alpha-Calacorene**.

A Proposed Workflow for Stability Assessment

Since direct data is unavailable, here is a general experimental workflow you can adapt to determine the stability profile of **alpha-Calacorene** under specific storage conditions. This methodology is inspired by stability studies conducted on other complex natural products [6] [4].



[Click to download full resolution via product page](#)

FAQs on Alpha-Calacorene Handling

Q1: What is the most critical factor to control when storing alpha-Calacorene? Based on its chemical structure, **protection from oxygen** is likely the most critical factor to prevent oxidative degradation. Storing the compound under an inert gas like nitrogen or argon is highly recommended [1].

Q2: What analytical techniques are suitable for monitoring its stability? **Gas Chromatography-Mass Spectrometry (GC-MS)** is particularly well-suited for this purpose. It is the standard technique used for analyzing volatile terpenes and can both quantify **alpha-Calacorene** and help identify its volatile degradation products [6] [4] [7]. High-Performance Liquid Chromatography (HPLC) is a viable alternative.

Q3: The search results mention "package-dependent changes" for this compound. What does that mean? One study on beer stability found that the concentration of **alpha-Calacorene** and other hop terpenes changed over time differently in aluminum cans versus glass bottles [6]. This highlights that the storage container's material and its properties (e.g., light permeability, potential for interaction, gas barrier) can significantly impact the compound's stability and should be a consideration in experimental design.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Buy alpha-Calacorene | 21391-99-1 [smolecule.com]
2. α -Calacorene - the NIST WebBook [webbook.nist.gov]
3. α - calacorene | 21391-99-1 [chemicalbook.com]
4. Effects of storage time and temperature on the aroma ... [pmc.ncbi.nlm.nih.gov]
5. Shelf-Life Stability of Ready-to-Use Green Rooibos Iced Tea ... [pmc.ncbi.nlm.nih.gov]
6. Impact of Packaging Type on Beer Stability | PRO Engineering... [prowm.com]
7. Insecticidal Activity of Four Essential Oils Extracted from ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [alpha-Calacorene stability during storage]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b595768#alpha-calacorene-stability-during-storage>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com